

Theoretical Insights into the Reactivity of FeTPPS: A Technical Guide

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Compound of Interest

Compound Name:	FeTPPS
CAS No.:	90384-82-0
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This technical guide provides an in-depth analysis of the theoretical studies concerning the reactivity of iron(III) meso-tetra(4-sulfonatophenyl)porphine chloride (**FeTPPS**). **FeTPPS**, a water-soluble synthetic heme analog, has garnered significant attention for its catalytic prowess in various biochemical and environmental reactions. This document synthesizes findings from computational chemistry to elucidate the mechanisms underpinning its catalytic activity, with a focus on its role in peroxynitrite decomposition and its peroxidase-like functions.

Core Reactivity of FeTPPS

FeTPPS exhibits a rich redox chemistry centered on the iron atom, which can cycle through multiple oxidation states (Fe(II), Fe(III), Fe(IV)). This catalytic versatility allows it to participate in a range of reactions, including the decomposition of reactive oxygen and nitrogen species, and the oxidation of various substrates. Theoretical studies, primarily employing Density Functional Theory (DFT), have been instrumental in mapping the intricate reaction pathways and identifying key intermediates that govern the reactivity of **FeTPPS**.

Catalytic Decomposition of Peroxynitrite

One of the most extensively studied activities of **FeTPPS** is its ability to catalyze the decomposition of peroxynitrite (ONOO^-), a potent and cytotoxic oxidant implicated in numerous pathological conditions. Theoretical models, supported by kinetic studies, have delineated a complex catalytic cycle.

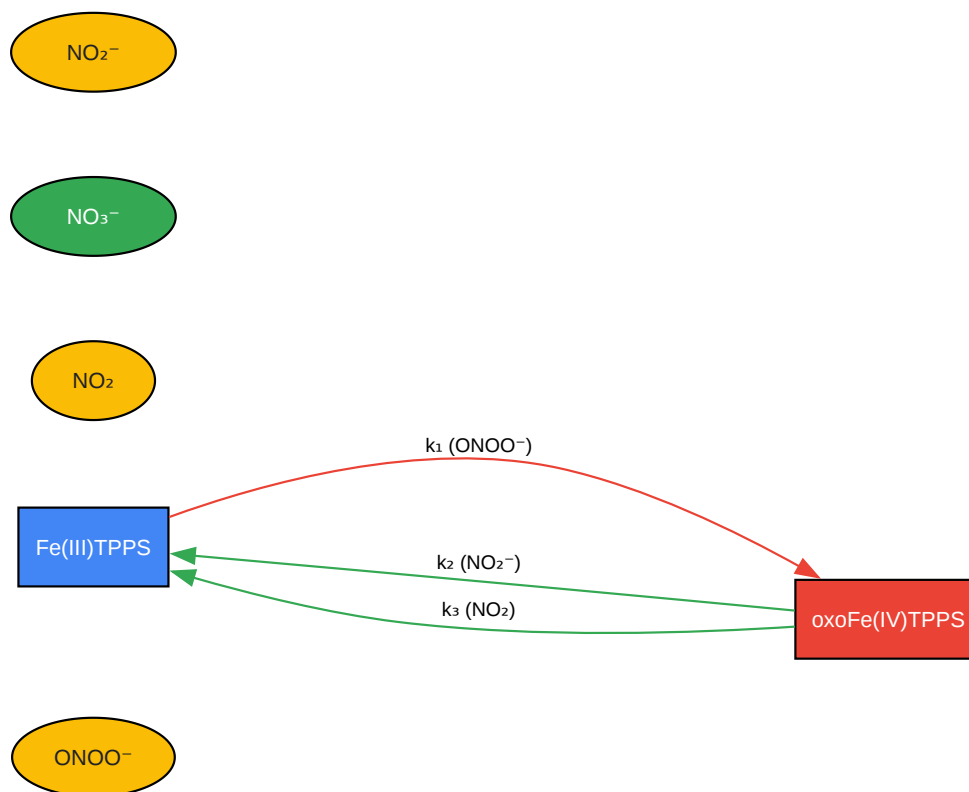
The proposed mechanism involves the initial oxidation of the Fe(III) center by peroxynitrite to form a high-valent iron(IV)-oxo species (oxoFe(IV)TMPS) and nitrogen dioxide (NO_2)^{[1][2]}. The subsequent reduction of the iron center back to its resting Fe(III) state is crucial for completing the catalytic cycle. Kinetic simulations suggest that this reduction can occur through multiple pathways, including reaction with nitrite (NO_2^-) or a rapid reaction with the generated nitrogen dioxide^{[1][2]}.

Quantitative Kinetic Data for Peroxynitrite Decomposition

The following table summarizes the rate constants for the key elementary steps in the FeTMPS-catalyzed decomposition of peroxynitrite, as determined by kinetic simulations. FeTMPS (iron(III) meso-tetra(2,4,6-trimethyl-3,5-disulfonato)porphine chloride) is a structurally similar analogue of **FeTPPS**, and its kinetic data provides valuable insights into the reactivity of **FeTPPS**.

Reaction Step	Description	Rate Constant (k)
k ₁	Fe(III)TMPS + ONOO ⁻ → oxoFe(IV)TMPS + NO ₂	1.3 x 10 ⁵ M ⁻¹ s ⁻¹ [1][2]
k ₂	oxoFe(IV)TMPS + NO ₂ ⁻ → Fe(III)TMPS + NO ₃ ⁻	1.4 x 10 ⁴ M ⁻¹ s ⁻¹ [1][2]
k ₃	oxoFe(IV)TMPS + NO ₂ → Fe(III)TMPS + NO ₃ ⁻	1.7 x 10 ⁷ M ⁻¹ s ⁻¹ [1][2]
k ₇	oxoFe(IV)TMPS + ONOO ⁻ → Fe(III)TMPS + O ₂ + NO ₃ ⁻	2.4 x 10 ⁴ M ⁻¹ s ⁻¹ [1][2]
k ₈	[oxoFe(IV)TMPS•••NO ₂] → Fe(III)TMPS + NO ₃ ⁻	5.4 x 10 ⁴ M ⁻¹ s ⁻¹ [1][2]
k _{cat}	Overall catalytic rate	6 x 10 ⁴ M ⁻¹ s ⁻¹ [1]

Signaling Pathway for Peroxynitrite Decomposition by FeTPPS



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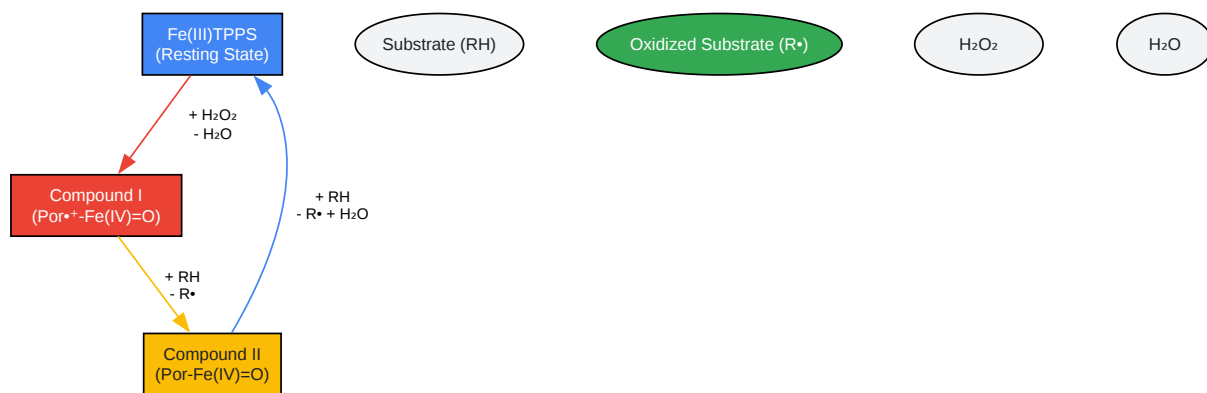
Caption: Catalytic cycle of **FeTPPS**-mediated peroxynitrite decomposition.

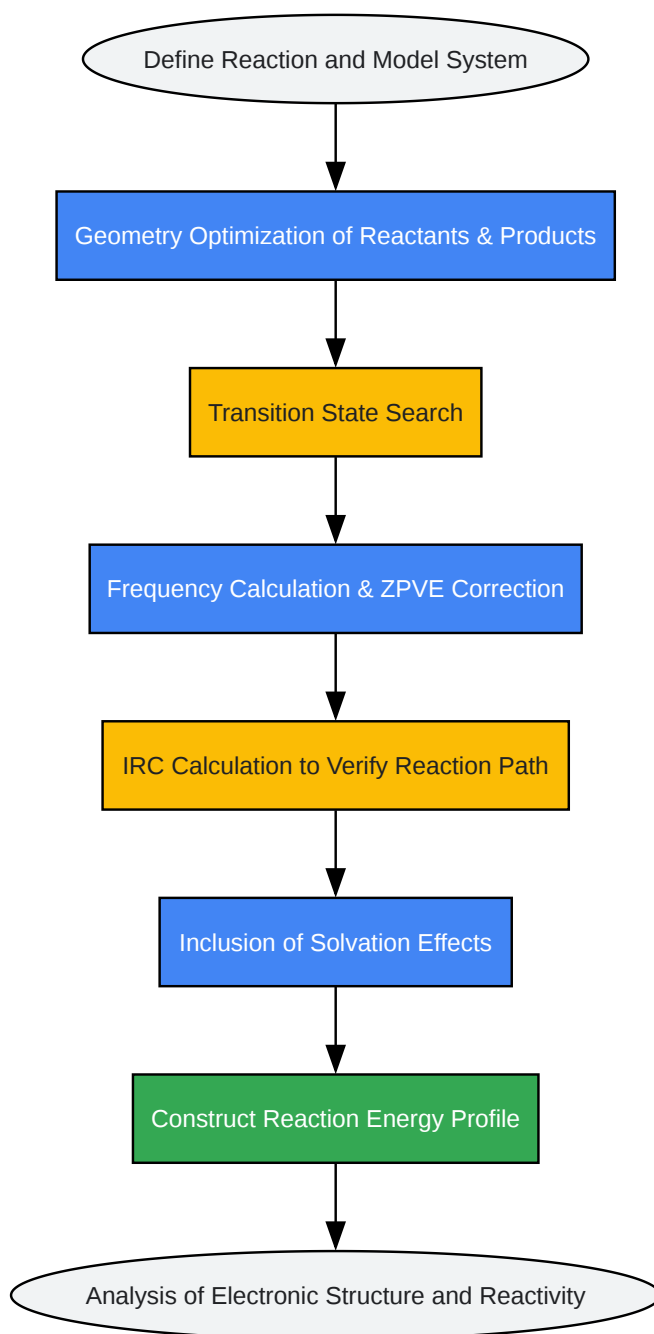
Peroxidase-like Activity of FeTPPS

FeTPPS also exhibits significant peroxidase-like activity, catalyzing the oxidation of various substrates in the presence of hydrogen peroxide (H₂O₂). This activity mimics that of natural heme peroxidases. Theoretical studies on model iron porphyrins provide a framework for understanding the mechanism of this process.

The catalytic cycle is initiated by the reaction of the Fe(III) resting state with H₂O₂ to form a highly reactive intermediate known as Compound I (Por•+-Fe(IV)=O). Compound I is a ferryl π-cation radical species and is a powerful two-electron oxidant. It can then oxidize a substrate molecule in two successive one-electron steps, passing through another intermediate, Compound II (Por-Fe(IV)=O), before returning to the Fe(III) resting state.

Generalized Peroxidase Catalytic Cycle





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